

Application Notes and Protocols for Cognitive Testing with BRD4884

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Compound of Interest

Compound Name: BRD4884

Cat. No.: B606349

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Introduction

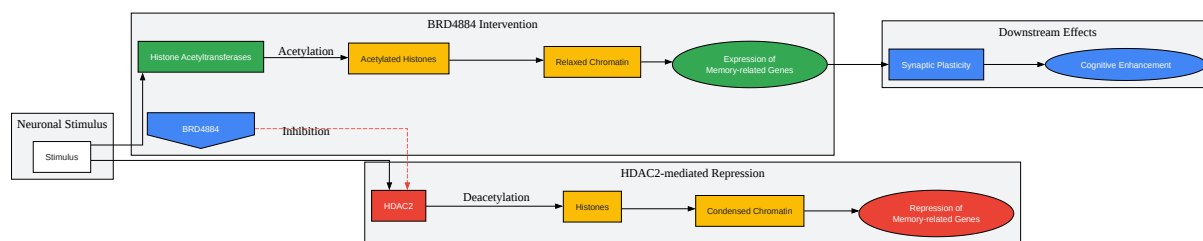
BRD4884 is a potent, brain-penetrant, and kinetically selective inhibitor of histone deacetylase 2 (HDAC2).^{[1][2]} HDACs are crucial enzymes in the epigenetic regulation of gene expression, and their dysregulation has been implicated in a variety of neurological and psychiatric disorders associated with cognitive impairment.^[1] Specifically, HDAC2 is recognized as a negative regulator of learning and memory.^{[3][4]} Inhibition of HDAC2 by **BRD4884** leads to an increase in histone acetylation, promoting a more open chromatin structure that facilitates the transcription of genes involved in synaptic plasticity and memory formation.^[3]

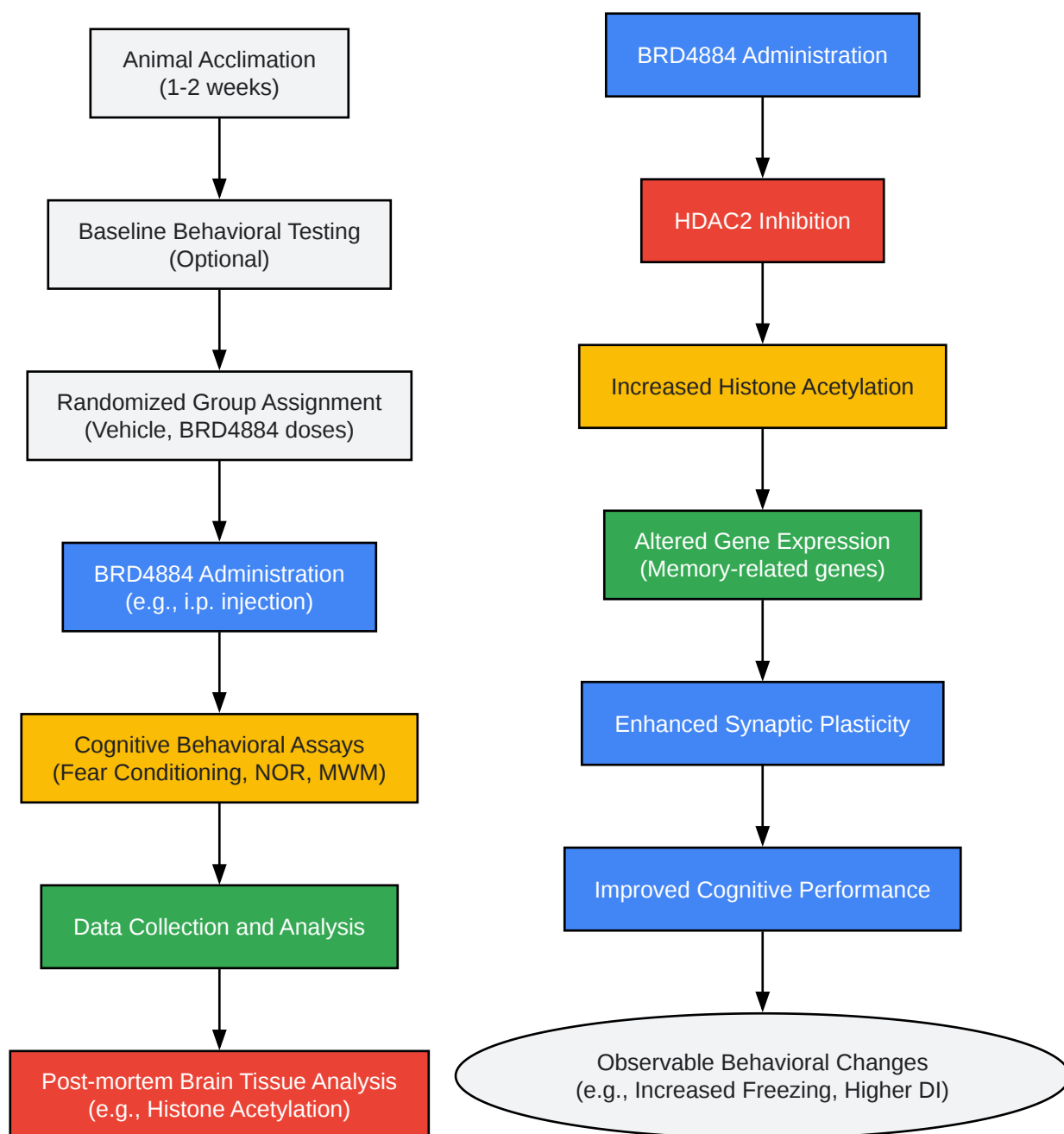
These application notes provide detailed protocols for utilizing **BRD4884** in preclinical cognitive testing, focusing on established behavioral assays in rodent models. The information herein is intended to guide researchers in designing and executing robust experiments to evaluate the cognitive-enhancing potential of **BRD4884**.

Mechanism of Action

BRD4884 functions by selectively inhibiting the catalytic activity of HDAC2. This inhibition leads to the hyperacetylation of histone proteins, particularly H3K9 and H4K12, in neuronal cells.^[1] This epigenetic modification enhances the expression of genes crucial for synaptic plasticity, such as those regulated by the CREB (cAMP response element-binding protein) pathway, thereby improving learning and memory processes.^{[3][5]}

Signaling Pathway





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References

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